

4-Iodoisoxazole: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **4-Iodoisoxazole**

Cat. No.: **B1321973**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Iodoisoxazole (CAS No. 847490-69-1) is a halogenated heterocyclic organic compound.^[1] It features a five-membered isoxazole ring with an iodine atom at the 4-position.^[1] This compound is of interest in medicinal chemistry and pharmaceutical development due to its potential as a building block in the synthesis of bioactive molecules.^[1] The presence of the iodine atom provides a reactive site for various chemical transformations, particularly in cross-coupling reactions.^[1] Given its reactivity and the general hazards associated with halogenated organic compounds, a thorough understanding of its safety and handling precautions is essential for laboratory personnel. This guide provides a comprehensive overview of the known safety data, handling procedures, and experimental considerations for **4-Iodoisoxazole**.

Physicochemical Properties

4-Iodoisoxazole is typically a pale yellow to brownish solid.^[1] It is generally soluble in organic solvents.^[1] Due to its sensitivity, it may be affected by environmental conditions such as temperature and light exposure.^[1]

Property	Value	Source(s)
CAS Number	847490-69-1	[1]
Molecular Formula	C ₃ H ₂ INO	[1]
Molecular Weight	194.96 g/mol	
Appearance	Pale yellow to brownish solid	[1]
Solubility	Generally soluble in organic solvents	[1]

Hazard Identification and GHS Classification

While a specific, comprehensive safety data sheet (SDS) with quantitative toxicity data for **4-Iodoisoxazole** is not readily available, information from suppliers and data for analogous compounds like 4-iodoimidazole provide a strong basis for hazard assessment. The following GHS classification should be considered when handling **4-Iodoisoxazole**.

Hazard Class	Hazard Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4		Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2		Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2		Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3		Warning	H335: May cause respiratory irritation

This classification is based on data for analogous compounds and should be used as a guideline. A full risk assessment should be conducted before use.

Safe Handling and Personal Protective Equipment (PPE)

Due to the identified hazards, strict adherence to safety protocols is mandatory when handling **4-Iodoisoxazole**.

Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.

Personal Protective Equipment:

- Eye/Face Protection: Chemical safety goggles or a face shield are required to prevent eye contact.
- Skin Protection:
 - Wear a lab coat and ensure that skin is not exposed.
 - Use chemically resistant gloves (e.g., nitrile, neoprene). Inspect gloves for any signs of degradation or puncture before use.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating dust, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

General Hygiene Practices:

- Avoid all personal contact, including inhalation.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the compound, even if gloves were worn.

- Keep the container tightly closed when not in use.

First Aid Measures

In the event of exposure to **4-Iodoisoxazole**, the following first aid procedures should be followed immediately.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[2]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[2]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

Storage and Disposal

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Protect from light.
- Store away from incompatible materials such as strong oxidizing agents and acids.[3]

Disposal:

- Dispose of **4-Iodoisoxazole** and any contaminated materials as hazardous waste.
- Follow all federal, state, and local regulations for hazardous waste disposal.
- Do not dispose of down the drain or in regular trash.
- Contact your institution's environmental health and safety (EHS) office for specific disposal guidelines.

Experimental Protocols

The following are examples of experimental procedures involving the synthesis of **4-iodoisoxazoles**. These should be adapted and scaled according to specific research needs and after a thorough risk assessment.

Protocol 1: General Iodination of 3,5-Disubstituted Isoxazoles

This protocol describes a general method for the synthesis of **4-iodoisoxazoles** from their non-iodinated precursors.

Materials:

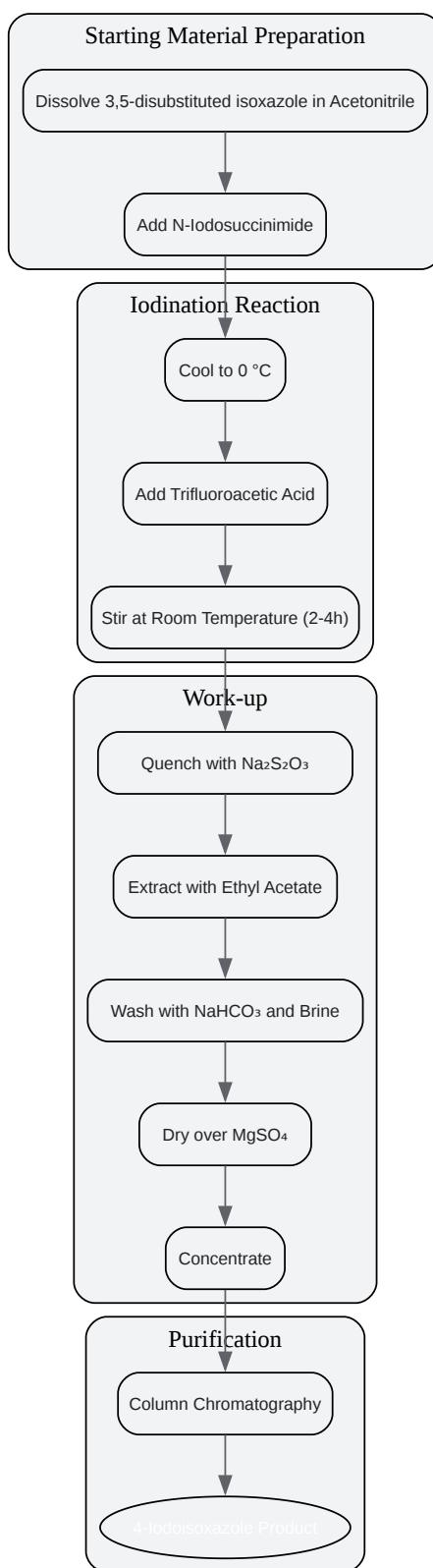
- 3,5-disubstituted isoxazole
- N-Iodosuccinimide (NIS)
- Trifluoroacetic acid (TFA)
- Acetonitrile (CH_3CN)
- Saturated aqueous sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$)
- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Brine
- Anhydrous magnesium sulfate (MgSO_4)

- Ethyl acetate (EtOAc)
- Hexanes

Procedure:

- Dissolve the 3,5-disubstituted isoxazole (1.0 eq) in acetonitrile.
- Add N-Iodosuccinimide (1.1 eq) to the solution.
- Cool the reaction mixture to 0 °C in an ice bath.
- Slowly add trifluoroacetic acid (1.1 eq) dropwise to the stirring solution.
- Allow the reaction to warm to room temperature and stir for 2-4 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding saturated aqueous sodium thiosulfate.
- Extract the aqueous layer with ethyl acetate (3x).
- Combine the organic layers and wash with saturated aqueous sodium bicarbonate, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel (e.g., using a gradient of ethyl acetate in hexanes) to yield the **4-iodoisoxazole**.

Experimental Workflow for the Synthesis of a **4-Iodoisoxazole** Derivative

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Caption: Workflow for the synthesis of **4-Iodoisoxazole**.

Conclusion

4-Iodoisoxazole is a valuable research chemical with potential applications in drug discovery and development. However, its handling requires strict adherence to safety protocols due to its potential hazards, including oral toxicity, skin and eye irritation, and respiratory tract irritation. Researchers must use appropriate personal protective equipment, work in a well-ventilated area, and be knowledgeable about the correct first aid, storage, and disposal procedures. The experimental protocols provided in this guide offer a starting point for the synthesis of **4-iodoisoxazole** derivatives, but a thorough risk assessment should always precede any laboratory work. By following these guidelines, scientists can safely utilize **4-Iodoisoxazole** in their research endeavors.

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